

spectroscopic comparison of Diethyl bis(hydroxymethyl)malonate and its precursors

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Compound of Interest

Compound Name: *Diethyl bis(hydroxymethyl)malonate*

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A Spectroscopic Guide to Diethyl Bis(hydroxymethyl)malonate and Its Precursors

For researchers, scientists, and professionals in drug development, a thorough understanding of the spectroscopic characteristics of chemical compounds is paramount for identification, purity assessment, and structural elucidation. This guide provides a comparative analysis of the spectroscopic data for **Diethyl bis(hydroxymethyl)malonate** and its precursors, diethyl malonate and formaldehyde, supported by experimental data and protocols.

This publication offers a detailed examination of the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for each compound. The information is presented in a clear, tabular format to facilitate straightforward comparison. Additionally, a comprehensive experimental protocol for the synthesis of **Diethyl bis(hydroxymethyl)malonate** is provided, along with a visual representation of the synthetic pathway.

Spectroscopic Data Comparison

The following tables summarize the key spectroscopic features of **Diethyl bis(hydroxymethyl)malonate**, diethyl malonate, and formaldehyde, allowing for a direct comparison of their characteristic signals.

Table 1: ^1H NMR Spectroscopic Data

Compound	Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
Diethyl bis(hydroxymethyl)malonate	~4.2	q	4H	-OCH ₂ CH ₃
	~3.8	s	4H	-CH ₂ OH
	~2.5	br s	2H	-OH
	~1.2	t	6H	-OCH ₂ CH ₃
Diethyl Malonate[1][2]	4.20	q	4H	-OCH ₂ CH ₃
	3.39	s	2H	-CH ₂ -
	1.27	t	6H	-OCH ₂ CH ₃
Formaldehyde	~9.6	s	1H	-CHO

Note: Solvent for ^1H NMR of **Diethyl bis(hydroxymethyl)malonate** and Diethyl Malonate is CDCl_3 . The chemical shift of formaldehyde can vary depending on the solvent and concentration.

Table 2: IR Spectroscopic Data

Compound	Wavenumber (cm ⁻¹)	Functional Group
Diethyl bis(hydroxymethyl)malonate[3]	~3400 (broad)	O-H (alcohol)
~2980	C-H (aliphatic)	
~1730	C=O (ester)	
~1200	C-O (ester/alcohol)	
Diethyl Malonate[4][5]	2985, 2942, 2909	C-H (aliphatic)
1751, 1736	C=O (ester)	
1370, 1260, 1155, 1032	C-O (ester)	
Formaldehyde[6][7][8]	2843, 2783	C-H (aldehyde)
1746	C=O (aldehyde)	

Table 3: Mass Spectrometry Data (Electron Ionization)

Compound	Molecular Formula	Molecular Weight (g/mol)	Key m/z values
Diethyl bis(hydroxymethyl)mal onate[3][9]	C ₉ H ₁₆ O ₆	220.22	220 (M ⁺), 189, 173, 145, 129, 101
Diethyl Malonate[10]	C ₇ H ₁₂ O ₄	160.17	160 (M ⁺), 115, 88, 61, 45
Formaldehyde[8]	CH ₂ O	30.03	30 (M ⁺), 29, 28

Experimental Protocol: Synthesis of Diethyl Bis(hydroxymethyl)malonate

This section details the experimental procedure for the synthesis of **Diethyl bis(hydroxymethyl)malonate** from diethyl malonate and formaldehyde.[11]

Materials:

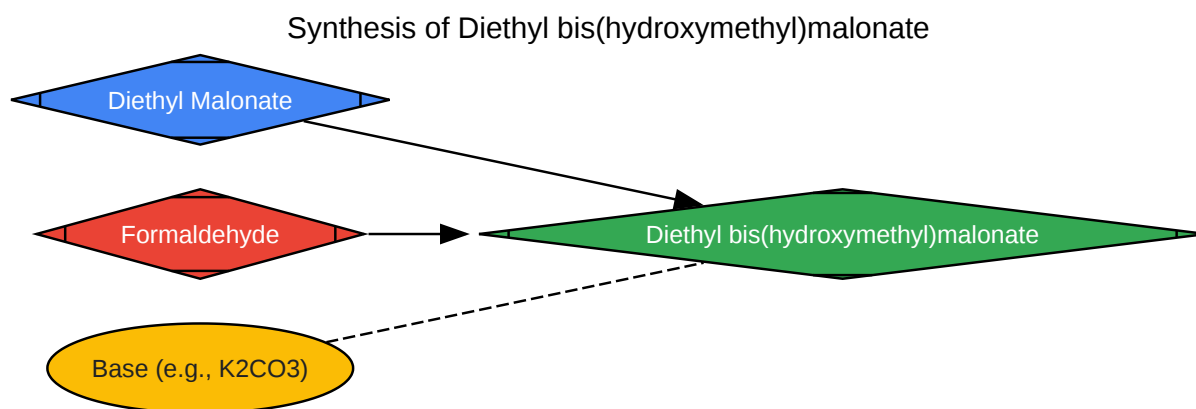
- Diethyl malonate
- Formaldehyde solution (e.g., 37% in water)
- Potassium carbonate (K_2CO_3) or another suitable base
- Diethyl ether
- Anhydrous sodium sulfate
- Saturated aqueous ammonium chloride solution

Procedure:

- To a stirred solution of diethyl malonate in water, add a catalytic amount of potassium carbonate.
- Slowly add formaldehyde solution to the mixture at room temperature. The reaction is typically exothermic.
- Continue stirring for several hours until the reaction is complete (monitored by TLC).
- Quench the reaction by adding a saturated aqueous solution of ammonium chloride.
- Extract the aqueous layer with diethyl ether.
- Combine the organic layers and dry over anhydrous sodium sulfate.
- Filter and concentrate the solution under reduced pressure to yield the crude product.
- Purify the crude product by recrystallization or column chromatography to obtain pure **Diethyl bis(hydroxymethyl)malonate**.

Visualizing the Synthesis

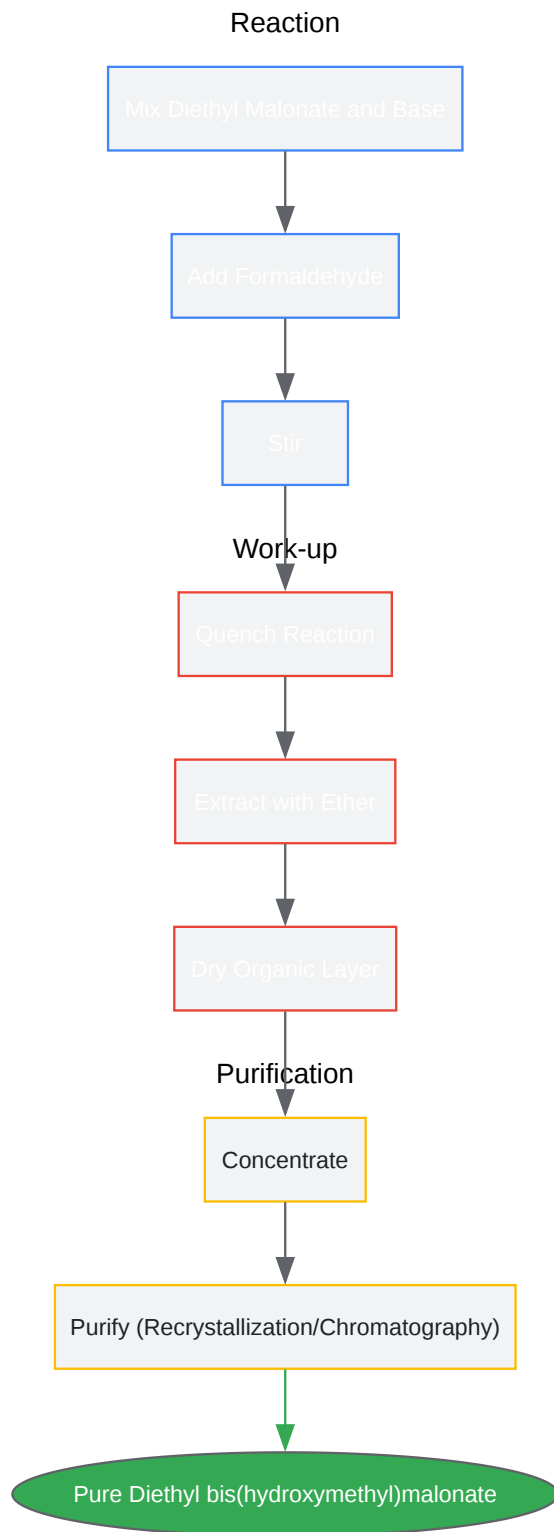
The following diagrams illustrate the chemical reaction and the experimental workflow for the synthesis of **Diethyl bis(hydroxymethyl)malonate**.



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Caption: Chemical reaction for the synthesis of **Diethyl bis(hydroxymethyl)malonate**.

Experimental Workflow for Synthesis

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